

Application Note: Quantitative Analysis of 3-Oxodecanoyl-CoA by LC-MS/MS

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Compound of Interest

Compound Name: 3-Oxodecanoyl-CoA

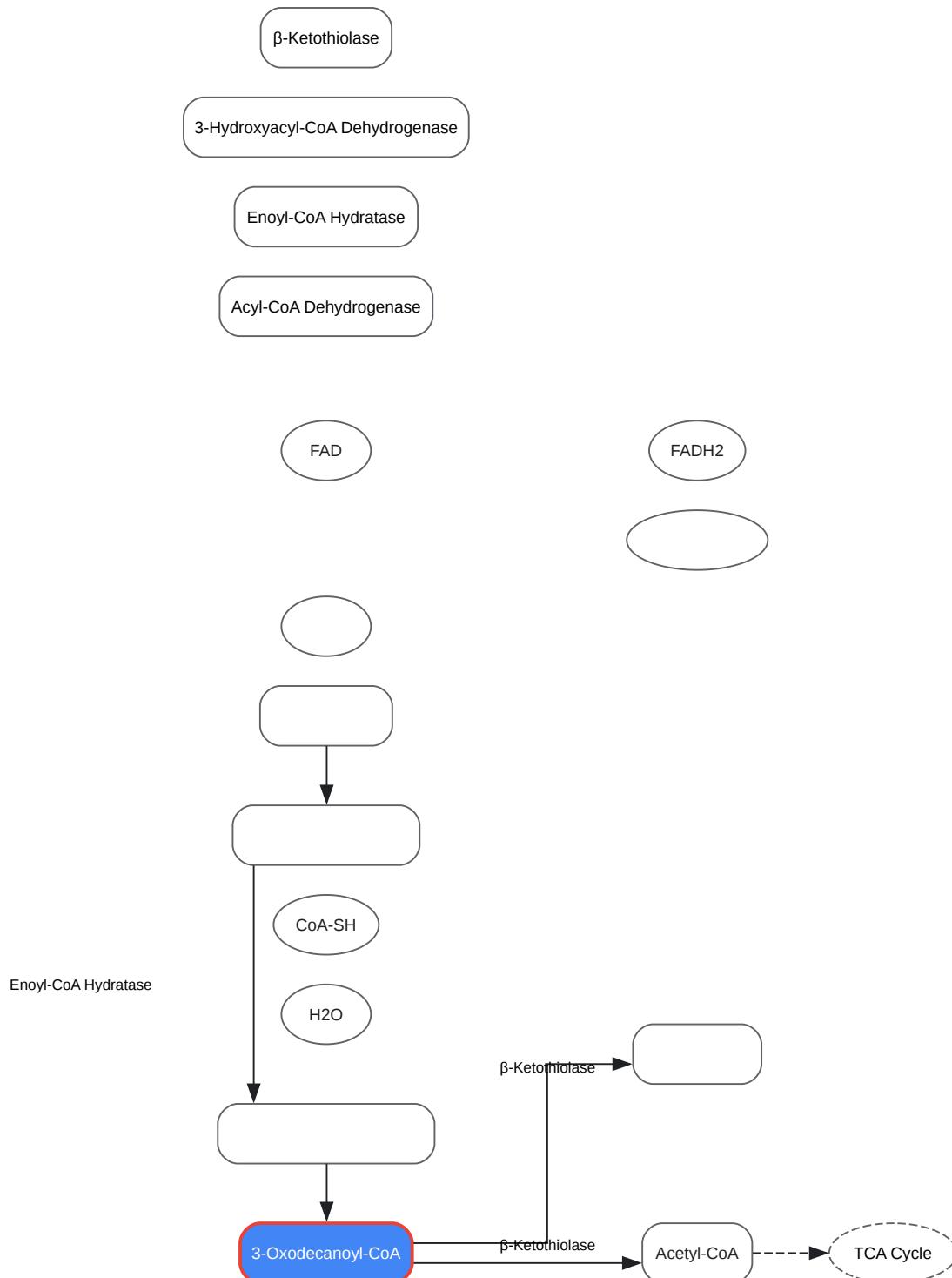
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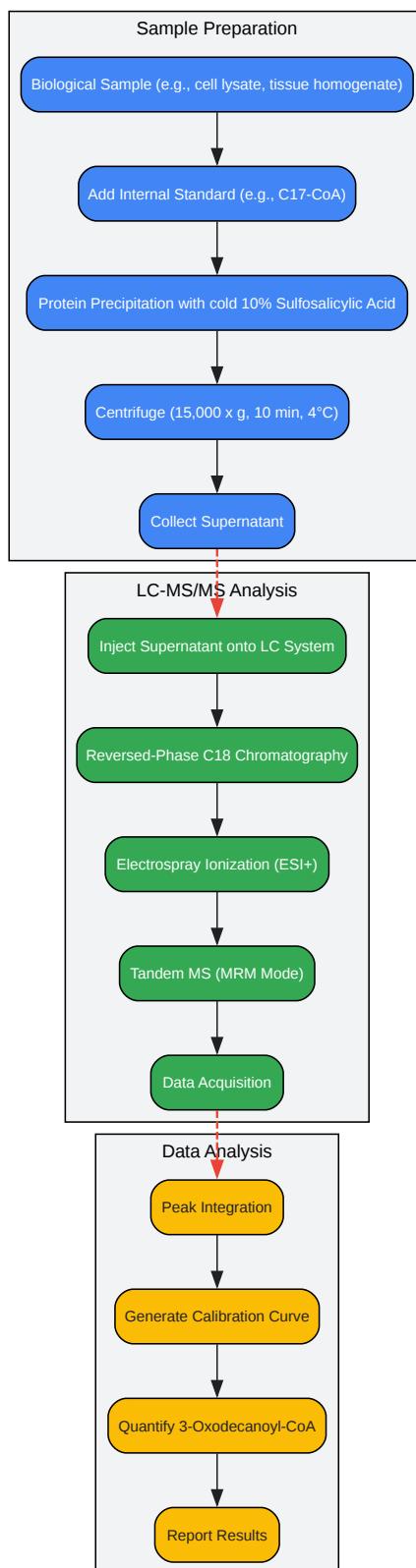
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Introduction

3-Oxodecanoyl-CoA is a key intermediate in fatty acid metabolism, specifically in the beta-oxidation pathway.^[1] Accurate quantification of this and other acyl-CoA species is crucial for understanding the regulation of metabolic pathways and for the development of therapeutic agents targeting metabolic diseases. This application note describes a robust and sensitive method for the quantification of **3-Oxodecanoyl-CoA** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method utilizes a straightforward protein precipitation for sample preparation and a highly selective Multiple Reaction Monitoring (MRM) scan mode for detection.

Fatty Acid Beta-Oxidation Pathway



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References

- 1. Showing Compound 3-Oxodecanoyl-CoA (FDB023258) - FooDB [foodb.ca]
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